

Methyl trityl ether physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl trityl ether

Cat. No.: B194599

[Get Quote](#)

Methyl Trityl Ether: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **methyl trityl ether**, a key molecule in synthetic organic chemistry. This document details its structural and spectroscopic data, chemical reactivity, and common experimental protocols for its synthesis and cleavage.

Core Physical and Chemical Properties

Methyl trityl ether, also known as (methoxydiphenylmethyl)benzene, is a white solid widely utilized as a protecting group for alcohols in multi-step organic synthesis.^[1] Its bulky trityl group provides steric hindrance, while the ether linkage offers stability under various conditions, yet allows for selective removal under acidic conditions.^[2]

Structural and Physical Data

A summary of the key physical and identifying properties of **methyl trityl ether** is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₁₈ O	[3]
Molecular Weight	274.36 g/mol	[3]
CAS Number	596-31-6	[1][3]
IUPAC Name	(methoxydiphenylmethyl)benzene	[3]
Synonyms	Trityl methyl ether, Methyl triphenylmethyl ether	[3]
Appearance	White crystalline solid	
Melting Point	81-83 °C	[4]
Boiling Point	367.4 °C (Predicted)	
Density	1.073 g/cm ³	
Solubility	Soluble in chloroform, ethyl acetate, and methanol.	

Spectroscopic Data

The structural characterization of **methyl trityl ether** is primarily achieved through nuclear magnetic resonance (NMR) and infrared (IR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra of **methyl trityl ether** are characterized by signals corresponding to the aromatic protons of the three phenyl rings and the methyl group.

Table 2: Predicted ¹H NMR Spectral Data for **Methyl Trityl Ether** in CDCl₃

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Reference(s)
~ 7.20 - 7.50	Multiplet	15H	Aromatic protons (C_6H_5) ₃	[5] [6] [7]
~ 3.10	Singlet	3H	Methyl protons (-OCH ₃)	[7] [8]

Table 3: Predicted ¹³C NMR Spectral Data for **Methyl Trityl Ether** in CDCl₃

Chemical Shift (δ) ppm	Assignment	Reference(s)
~ 145	Quaternary aromatic carbons (ipso-C)	[9]
~ 127 - 130	Aromatic carbons (ortho, meta, para-C)	[9]
~ 87	Quaternary carbon (C(Ph) ₃)	
~ 51	Methyl carbon (-OCH ₃)	[9] [10]

Infrared (IR) Spectroscopy

The IR spectrum of **methyl trityl ether** displays characteristic absorption bands for its functional groups.

Table 4: Key IR Absorption Bands for **Methyl Trityl Ether**

Wavenumber (cm ⁻¹)	Intensity	Assignment	Reference(s)
~ 3100 - 3000	Medium	Aromatic C-H stretch	[11] [12]
~ 2950 - 2850	Medium	Aliphatic C-H stretch (methyl)	[11] [12]
~ 1600, 1490, 1450	Strong	Aromatic C=C skeletal vibrations	[12]
~ 1100 - 1000	Strong	C-O ether stretch	[4] [10]
~ 750 - 700	Strong	Aromatic C-H out-of-plane bend	[12]

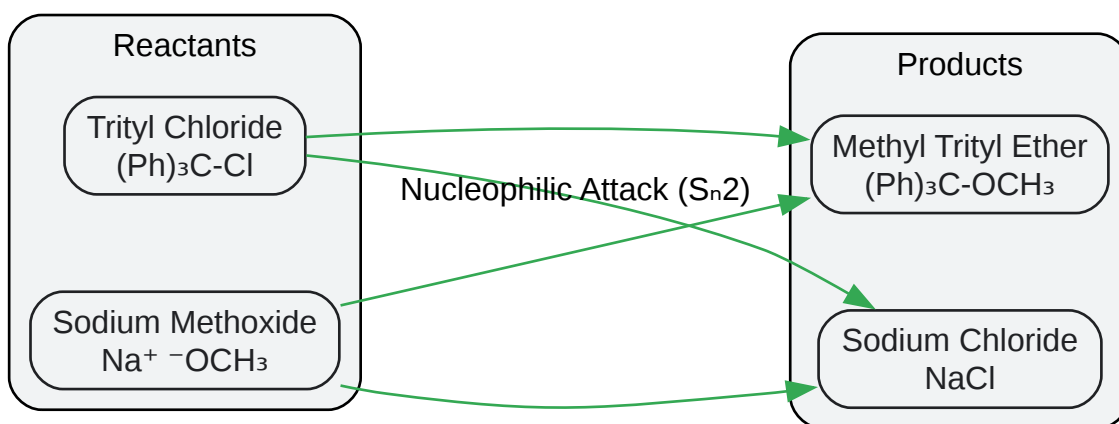
Chemical Properties and Reactivity

The chemical reactivity of **methyl trityl ether** is dominated by the cleavage of the ether bond, particularly the C-O bond attached to the sterically hindered and electronically stabilized trityl group.

Synthesis of Methyl Trityl Ether

Methyl trityl ether is commonly synthesized via a Williamson ether synthesis or an S_N1 reaction from triphenylmethanol.

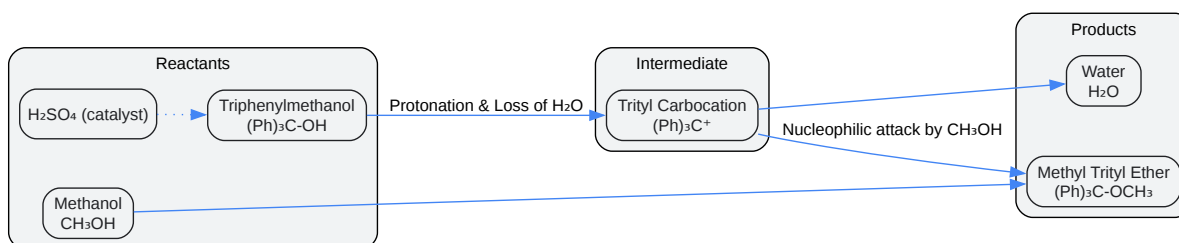
This method involves the reaction of a sodium methoxide with trityl chloride. The reaction proceeds via an S_N2 mechanism.[\[13\]](#)[\[14\]](#)[\[15\]](#)



[Click to download full resolution via product page](#)

Caption: Williamson Ether Synthesis of **Methyl Trityl Ether**.

A common laboratory preparation involves the reaction of triphenylmethanol with methanol in the presence of a strong acid catalyst, such as sulfuric acid. The reaction proceeds through a stable trityl carbocation intermediate.

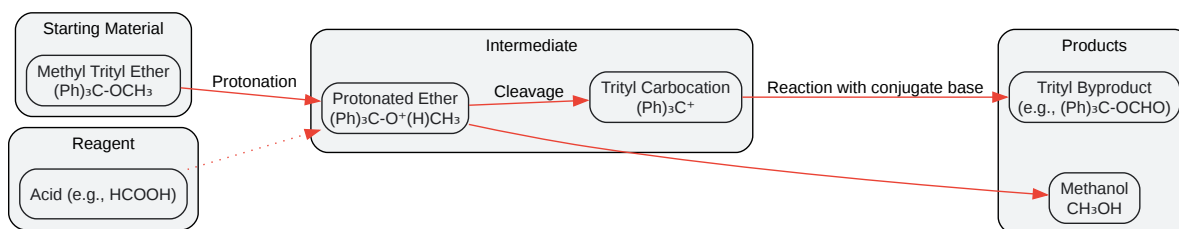


[Click to download full resolution via product page](#)

Caption: $\text{S}_{\text{N}}1$ Synthesis of **Methyl Trityl Ether**.

Deprotection of the Trityl Group

The trityl group is acid-labile and can be removed under mild acidic conditions. This selective cleavage is a cornerstone of its utility as a protecting group. The deprotection proceeds via a stable trityl cation intermediate.[2]



[Click to download full resolution via product page](#)

Caption: Acid-Catalyzed Deprotection of **Methyl Trityl Ether**.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and deprotection of **methyl trityl ether**.

Synthesis of Methyl Trityl Ether from Triphenylmethanol

This protocol is adapted from established laboratory procedures.

Materials:

- Triphenylmethanol
- Methanol, anhydrous
- Concentrated Sulfuric Acid
- Ice bath

- Magnetic stirrer and stir bar
- Erlenmeyer flasks
- Buchner funnel and filter paper

Procedure:

- In a clean, dry Erlenmeyer flask, dissolve triphenylmethanol in a minimal amount of cold, anhydrous methanol with stirring.
- In a separate flask, prepare a solution of concentrated sulfuric acid in methanol (e.g., 1:10 v/v). Caution: This should be done slowly and in an ice bath due to the exothermic nature of the dilution.
- Slowly add the acidic methanol solution to the triphenylmethanol solution with continuous stirring in an ice bath.
- Allow the reaction mixture to stir at room temperature for 1-2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture into a beaker containing ice-cold water. This will cause the **methyl trityl ether** to precipitate.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the solid with cold water to remove any remaining acid and methanol.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or methanol.
- Dry the purified crystals under vacuum to obtain pure **methyl trityl ether**.

Deprotection of Methyl Trityl Ether using Formic Acid

This protocol demonstrates a mild acidic cleavage of the trityl ether.[2]

Materials:

- **Methyl trityl ether**
- Formic acid (e.g., 88%)
- Dioxane
- Ethanol
- Diethyl ether
- Rotary evaporator
- Filtration apparatus

Procedure:

- Dissolve the **methyl trityl ether** in a minimal amount of a suitable solvent like dichloromethane in a round-bottom flask.
- Add cold formic acid to the solution and stir the mixture at room temperature.[2]
- Monitor the reaction by TLC until the starting material is consumed.
- Remove the formic acid and solvent under reduced pressure using a rotary evaporator.
- To the resulting residue, add dioxane and evaporate again to remove residual formic acid (azeotropic removal). Repeat this step with ethanol and then diethyl ether.[2]
- The residue will contain triphenylmethanol (trityl alcohol) and the deprotected alcohol (in this case, methanol, which will likely be evaporated). The triphenylmethanol can be separated by filtration or chromatography.[2]

Conclusion

Methyl trityl ether is a valuable compound in organic synthesis, primarily serving as a robust yet selectively cleavable protecting group for alcohols. Its physical and chemical properties are well-defined, and its synthesis and deprotection are achieved through straightforward and well-

understood reaction mechanisms. This guide provides essential technical information for researchers and professionals working with this versatile molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl trityl ether [webbook.nist.gov]
- 2. total-synthesis.com [total-synthesis.com]
- 3. Methyl trityl ether | C₂₀H₁₈O | CID 136388 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Solved Help needed with synthesis of trityl methyl | Chegg.com [chegg.com]
- 5. scs.illinois.edu [scs.illinois.edu]
- 6. scs.illinois.edu [scs.illinois.edu]
- 7. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 8. tert-Butyl methyl ether(1634-04-4) 1H NMR spectrum [chemicalbook.com]
- 9. 13C NMR Chemical Shift [sites.science.oregonstate.edu]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Solved Please experts help me with the | Chegg.com [chegg.com]
- 12. Methyl trityl ether [webbook.nist.gov]
- 13. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 14. byjus.com [byjus.com]
- 15. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [Methyl trityl ether physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194599#methyl-trityl-ether-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com